

Technical Guide: Chemical Structure & Applications of (2R,3R)-Tartranilic Acid

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Compound of Interest

Compound Name: (2R,3R)-2,3-dihydroxy-4-oxo-4-(phenylamino)butanoic acid

CAS No.: 3019-58-7

Cat. No.: B1339049

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Executive Summary

(2R,3R)-Tartranilic acid (CAS: 3019-58-7), also known as (2R,3R)-4-anilino-2,3-dihydroxy-4-oxobutanoic acid, represents a critical class of semi-synthetic chiral resolving agents.^[1] Derived from the abundant chiral pool precursor L-(+)-tartaric acid, this compound bridges the gap between simple dicarboxylic acids and complex chiral solvating agents. Its utility lies in its bifunctional nature: possessing both a carboxylic acid moiety for salt formation and a phenylamide group for

stacking and hydrogen bond directionality. This guide details its structural elucidation, robust synthetic protocols, and mechanistic role in enantiomeric resolution.

Structural Elucidation & Stereochemistry

The efficacy of (2R,3R)-tartranilic acid as a resolving agent is dictated by its rigid stereochemical definition and functional group diversity.

Stereochemical Configuration

The molecule retains the absolute configuration of its precursor, L-(+)-tartaric acid.

- Chiral Centers: Carbon-2 and Carbon-3.[\[2\]](#)
- Configuration: (2R, 3R).
- IUPAC Designation: **(2R,3R)-2,3-dihydroxy-4-oxo-4-(phenylamino)butanoic acid**.

Functional Group Architecture

Unlike symmetric tartaric acid, tartranilic acid is desymmetrized, creating a "head-to-tail" polarity vector that enhances its discrimination capability during crystallization.

Moiety	Chemical Function	Supramolecular Role
Carboxylic Acid (C1)	Proton Donor ()	Forms ionic salt bridge with chiral amine guests.
Secondary Amide (C4)	H-Bond Donor/Acceptor	Provides rigid "handle" for directional H-bonding; limits conformational freedom.
Vicinal Diol (C2, C3)	H-Bond Donor/Acceptor	Facilitates secondary lattice interactions; creates a chiral cleft.
Phenyl Ring	Hydrophobic Domain	Enables
		- interactions with aromatic guests (e.g., alkaloids, isoquinolines).

Synthetic Pathway & Protocol

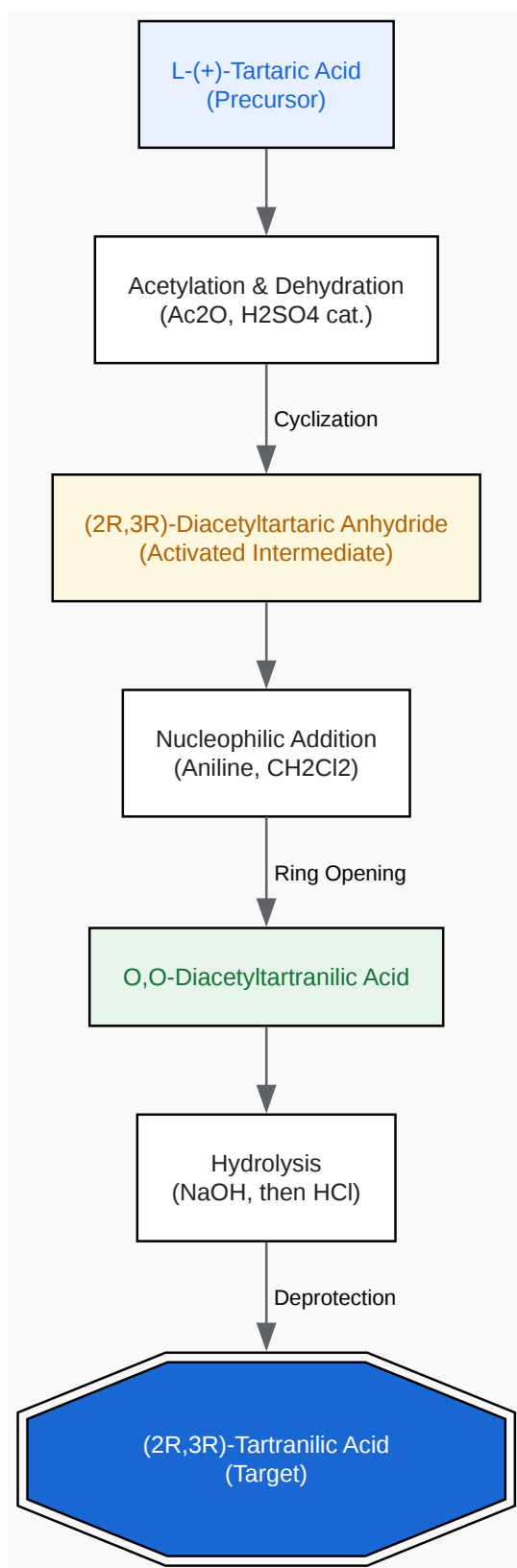
As a Senior Application Scientist, I recommend the Anhydride Route over direct amidation. Direct heating of tartaric acid with aniline often leads to uncontrolled formation of the diamide

(tartranilide) or polymerization. The anhydride intermediate ensures mono-functionalization.

Reaction Logic

- Protection/Activation: L-Tartaric acid is converted to diacetyltartaric anhydride. This activates the carbonyls while protecting the hydroxyls to prevent side reactions.
- Amidation: Nucleophilic attack by aniline occurs at one carbonyl, opening the ring to form the mono-amide.
- Deprotection: Base-catalyzed hydrolysis removes the acetyl groups, restoring the diol functionality.

Synthetic Workflow Diagram



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Figure 1: Step-wise synthetic pathway ensuring mono-amidation and stereochemical retention.

Validated Experimental Protocol

Note: All steps should be performed in a fume hood.

- Activation: Suspend L-tartaric acid (150 g, 1.0 mol) in acetic anhydride (700 mL). Add 1 mL conc.

 . Warm gently until exothermic reaction initiates.[3] Reflux for 10 minutes. Cool to crystallize (2R,3R)-diacetyltartaric anhydride. Filter and wash with cold benzene/hexane.
- Amidation: Dissolve the anhydride (0.2 mol) in anhydrous dichloromethane (DCM). Add aniline (0.2 mol) dropwise at 0°C. Stir for 2 hours at room temperature. The intermediate diacetyltartranilic acid will precipitate or can be concentrated.
- Hydrolysis: Dissolve the intermediate in 2N NaOH (excess). Stir for 1 hour to cleave acetyl esters. Acidify carefully with concentrated HCl to pH 1-2.
- Purification: The crude (2R,3R)-tartranilic acid precipitates. Recrystallize from water or MeOH/Water to yield white needles.
 - Quality Check: Melting Point should be distinct (approx. range 168-175°C depending on solvation); Optical Rotation

to

(c=1, MeOH).

Mechanism of Chiral Resolution

(2R,3R)-Tartranilic acid is particularly effective for resolving racemic amines (e.g., -methylbenzylamine, substituted tetrahydroisoquinolines).

The "Two-Point" Interaction Model

Successful resolution relies on the formation of a diastereomeric salt that is significantly less soluble than its counterpart. Tartranilic acid achieves this via:

- Primary Ionic Anchor: The carboxylate (

) binds the protonated amine (

).

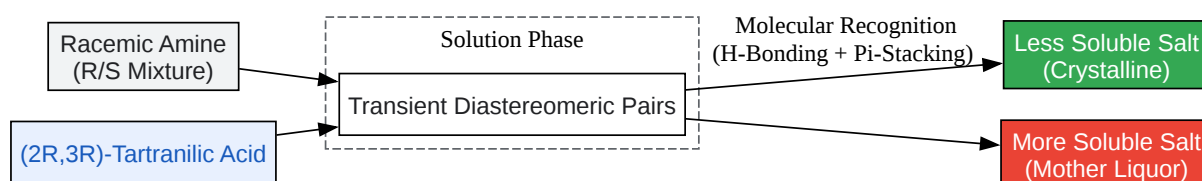
- Secondary Recognition: The amide carbonyl (

) and the hydroxyl groups form a specific hydrogen-bonding network.

- Steric/

-Wall: The phenyl ring of the tartranilic acid creates a "wall" that allows only one enantiomer of the amine to fit snugly into the crystal lattice (the "lock and key" fit).

Resolution Pathway Diagram



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Figure 2: Thermodynamic discrimination pathway in diastereomeric salt formation.

Analytical Characterization Data

When validating the synthesized or purchased material, the following physicochemical properties serve as the standard for purity.

Parameter	Specification	Notes
Appearance	White crystalline powder	Hygroscopic; store in desiccator.
Molecular Formula		MW: 225.20 g/mol
Melting Point	168°C - 172°C	Decomposes upon melting.
Optical Rotation	to	Concentration in Methanol.[1]
Solubility	Soluble: MeOH, EtOH, Water (Hot) Insoluble: Hexane, DCM	Recrystallize from Water/Ethanol mix.
pKa	(Carboxylic acid)	Stronger acid than acetic acid due to -OH.

NMR Signature (Typical in DMSO-)

- 9.5 ppm (s, 1H): Amide NH.
- 7.6 - 7.1 ppm (m, 5H): Aromatic phenyl protons.
- 4.5 - 4.3 ppm (d, 2H): Chiral methine protons (-OH). The non-equivalence confirms the diastereotopic environment created by the amide.

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